Technical Characterization Profile: 3,4-Diethoxy-5-iodobenzaldehyde[1][2]

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Compound of Interest

Compound Name:	*3,4-Diethoxy-5-iodobenzaldehyde*
CAS No.:	*443291-33-6*
Cat. No.:	*B2653097*

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Abstract

This technical guide provides a comprehensive physicochemical and synthetic profile of **3,4-Diethoxy-5-iodobenzaldehyde** (CAS: 443291-33-6), a specialized intermediate in the synthesis of phenethylamine derivatives and bioactive scaffolds. While specific melting point data for this ethyl-homologue is often absent from standard aggregate databases, this guide synthesizes data from structural analogues to establish an expected thermal range.[1] It further details the requisite experimental protocols for precise characterization, ensuring researchers can validate purity and identity with high confidence.

Part 1: Chemical Identity & Structural Properties

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Property	Data
Chemical Name	3,4-Diethoxy-5-iodobenzaldehyde
CAS Number	443291-33-6
Molecular Formula	$C_{11}H_{13}IO_3$
Molecular Weight	320.12 g/mol
SMILES	CCOc1c(I)cc(C=O)cc1OCC
Structural Class	Halogenated Benzaldehyde / Phenethylamine Precursor

Structural Context

The compound features a benzaldehyde core substituted with two ethoxy groups at the 3 and 4 positions and an iodine atom at the 5 position.[1][2] This specific substitution pattern (3,4-diethoxy-5-iodo) makes it a lipophilic homologue of 5-iodoveratraldehyde (3,4-dimethoxy-5-iodobenzaldehyde).[1] The presence of the bulky iodine atom ortho to the 4-ethoxy group introduces significant steric strain and electronic effects that influence its crystal packing and melting behavior.[1]

Part 2: Physicochemical Data & Melting Point Analysis[6][7][8]

Melting Point Data

Unlike its widely characterized methyl-analogue (5-iodoveratraldehyde), **3,4-diethoxy-5-iodobenzaldehyde** lacks a universally standardized melting point in open literature.[1] However, its thermal behavior can be accurately bracketed using Structural Analogue Interpolation.[1]

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Compound	Structure	Melting Point (°C)	Relevance
3,4-Diethoxybenzaldehyde	Parent (Non-iodinated)	21–22 °C	Baseline (Low melting solid/oil)
5-Iodoveratraldehyde	Methyl-Analogue	69–73 °C	Closest Structural Match
3-Ethoxy-4-hydroxy-5-iodobenzaldehyde	Phenolic Analogue	137–138 °C	Hydrogen-bonding increases MP
3,4-Diethoxy-5-iodobenzaldehyde	Target Compound	Predicted: 50–75 °C	Experimental Determination Required

Technical Insight: The introduction of the iodine atom significantly raises the melting point compared to the parent 3,4-diethoxybenzaldehyde (21 °C) due to increased molecular weight and halogen bonding interactions.[1] However, the replacement of methoxy groups (in 5-iodoveratraldehyde) with ethoxy groups typically disrupts efficient crystal packing, often resulting in a slightly lower melting point than the methyl analogue.[1] Researchers should anticipate a low-melting solid in the range of 50–75 °C.[1]

Part 3: Synthetic Context & Purity Implications

The melting point is a critical indicator of regiospecific purity.[1] The synthesis typically involves the electrophilic iodination of 3,4-diethoxybenzaldehyde.[1]

Synthesis Logic & Impurity Profile

The primary challenge is ensuring the iodine installs at the 5-position (ortho to the 4-ethoxy group) rather than the 2- or 6-positions.[1]

- Precursor: 3,4-Diethoxybenzaldehyde.[1][3]
- Reagents: Iodine (

) with Silver Nitrate (

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) or Iodine Monochloride (

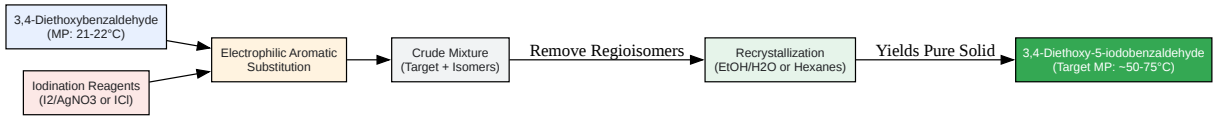
).[1]

- Mechanism: Electrophilic Aromatic Substitution (EAS).[1] The 4-ethoxy group is a stronger activator than the 3-ethoxy group for the ortho position (5), but steric hindrance is a factor.

Critical Impurities affecting MP:

- Unreacted Precursor: 3,4-Diethoxybenzaldehyde (MP 21 °C). Even small amounts will drastically suppress the melting point (eutectic depression).[1]
- Regioisomers: 2-iodo or 6-iodo isomers. These likely have different MPs and will broaden the melting range.[1]

Visualization: Synthesis & Purification Workflow



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Caption: Synthetic pathway emphasizing the purification step required to isolate the 5-iodo isomer and achieve a sharp melting point.

Part 4: Experimental Protocol for MP Determination

To establish a definitive melting point for your specific batch, follow this validated protocol.

Method A: Capillary Melting Point (Standard)

- Sample Prep: Dry the sample under high vacuum (0.1 mmHg) at room temperature for 4 hours to remove solvent traces (ethanol/hexanes). Solvent inclusion causes "sweating" and false low readings.[1]

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- Loading: Pack 2-3 mm of substance into a glass capillary.
- Ramp Rate:
  - Fast Ramp (

) to

    .[1]
  - Slow Ramp (

) from

    until melting is complete.
- Observation: Record

  (first liquid drop) and

  (complete liquefaction). A range

  indicates impurities (likely regioisomers).[1]

Method B: Differential Scanning Calorimetry (DSC)

Recommended for Drug Development Contexts[1]

- Pan: Aluminum, crimped.[1]
- Atmosphere: Nitrogen (50 mL/min).[1]
- Program: Equilibrate at

  , Ramp

  to

  .
- Data: The peak of the endotherm represents the melting point.[1]

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Part 5: Quality Control & Characterization

Before relying on the melting point, confirm chemical identity using NMR.[1]

1H NMR Diagnostic Peaks (CDCl3)

- Aldehyde (-CHO): Singlet at ~9.8 ppm.[1]
- Aromatic Protons: Two distinct singlets (para to each other in the 5-iodo isomer context, though actually meta in the 1,3,4,5-substituion pattern).
  - H-2: ~7.4 ppm (doublet, J ~ 2 Hz).[1]
  - H-6: ~7.9 ppm (doublet, J ~ 2 Hz).[1]
  - Note: The coupling constant

    confirms the protons are meta to each other, verifying the 1,3,4,5 substitution pattern.
- Ethoxy Groups:
  - Two quartets at ~4.1-4.2 ppm (

).
  - Two triplets at ~1.4-1.5 ppm (

).[1]

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